

Personal protective equipment for handling Ethyl 2-methylbutyrate

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Compound of Interest

Compound Name: Ethyl 2-methylbutyrate

Cat. No.: B146824

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Essential Safety and Handling Guide for Ethyl 2-Methylbutyrate

This document provides immediate safety, operational, and disposal protocols for the handling of **Ethyl 2-methylbutyrate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Ethyl 2-methylbutyrate is a flammable liquid that can be harmful upon skin contact and may cause irritation to the skin and eyes.^{[1][2]} Adherence to the following procedures is critical for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **Ethyl 2-methylbutyrate** are its flammability and potential for skin and eye irritation.^{[1][2]} The following table summarizes the required PPE for handling this substance.

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]
Skin Protection	Wear fire/flammable resistant and impervious clothing. [1] Chemical-resistant gloves (tested to EN 374) are required. [3]
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded, use a full-face respirator. [1]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **Ethyl 2-methylbutyrate** from preparation to use.

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible.[\[4\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[5\]](#)
 - Remove all potential ignition sources from the handling area, such as open flames, hot surfaces, and sparks.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
 - Use non-sparking tools and explosion-proof electrical equipment.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)
- Handling:
 - Wear the appropriate PPE as specified in the table above.
 - Avoid direct contact with skin and eyes.[\[1\]](#)
 - Do not breathe vapors or mists.[\[4\]](#)

- Keep the container tightly closed when not in use.[1][2][5][7]
- In Case of Exposure:
 - If inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[6]
 - If on skin (or hair): Immediately remove all contaminated clothing. Rinse the affected area with plenty of water.[1][2][6]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
 - If swallowed: Seek immediate medical advice and show the container or label.[4]

Disposal Plan

The disposal of **Ethyl 2-methylbutyrate** and its contaminated materials must be handled as hazardous waste in accordance with all local, regional, and national regulations.[1][2][5]

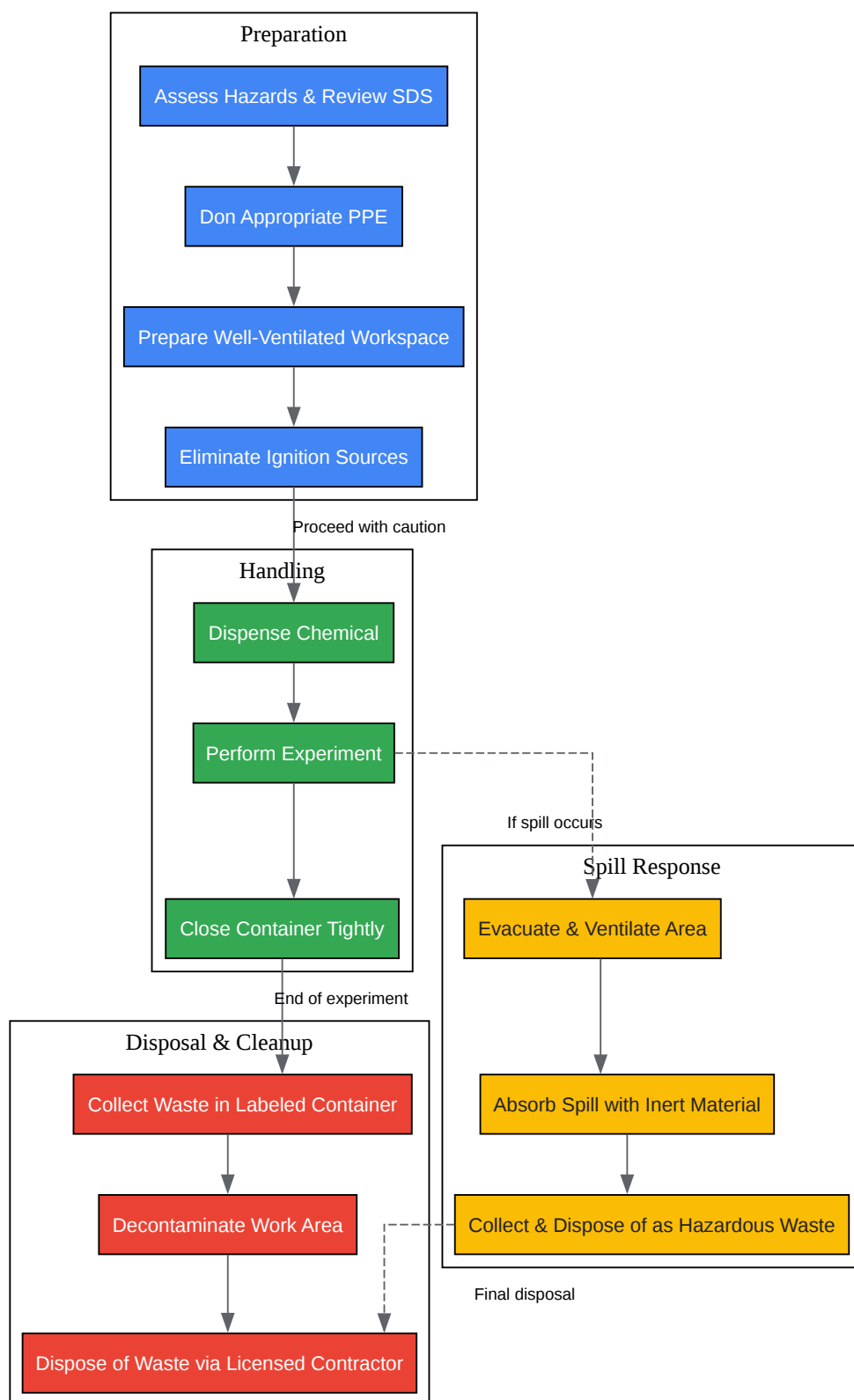
- Waste Collection:
 - Collect waste **Ethyl 2-methylbutyrate** in a suitable, labeled, and tightly closed container.
 - Do not mix with other waste streams unless explicitly permitted.[8]
- Spill Management:
 - In case of a spill, eliminate all ignition sources.[2]
 - Ventilate the area.
 - Absorb the spill with an inert, non-combustible material such as sand, diatomaceous earth, or vermiculite.[2][3][6]
 - Collect the absorbed material using non-sparking tools and place it in a suitable container for disposal.[1]
 - Do not allow the spilled material to enter drains or sewers.[1][6]

- Final Disposal:
 - Dispose of the waste container through a licensed hazardous waste disposal company.[\[1\]](#)
[\[2\]](#)[\[5\]](#)

Quantitative Data Summary

Property	Value
CAS Number	7452-79-1 [2] [3] [6] [9]
EC Number	231-225-4 [6] [9]
Molecular Formula	C ₇ H ₁₄ O ₂ [10]
Molecular Weight	130.18 g/mol [9]
Appearance	Colorless oily liquid [1]
Odor	Fruity [1]
Flash Point	26 °C (78.8 °F) - closed cup [9]
Classification	Flammable Liquid, Category 3 [1] [6]
UN Number	3272 [5] [6]

Experimental Workflow



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